

Dibenzoyl Tartaric Acid Monohydrate: Comprehensive Chemical Profiling and Protocols for Chiral Resolution

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Compound of Interest

Compound Name: *Dibenzoyl tartaric acid monohydrate*
Cat. No.: *B8467088*

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Executive Summary

Dibenzoyl tartaric acid monohydrate (DBTA·H₂O) is a privileged chiral auxiliary and resolving agent widely utilized in asymmetric organic synthesis and pharmaceutical manufacturing[1]. By leveraging its sterically demanding benzoyl groups and the hydrogen-bonding capacity of its hydrate water, DBTA·H₂O forms highly crystalline diastereomeric salts with racemic amines, enabling efficient enantiomeric separation[2]. This technical guide provides a deep-dive into its physicochemical properties, the thermodynamic principles of its resolution capabilities, and self-validating experimental protocols for both classical and dynamic kinetic resolution (DKR).

Physicochemical Profiling and Structural Dynamics

DBTA·H₂O exists primarily in two enantiomeric forms: (-)-O,O'-Dibenzoyl-L-tartaric acid monohydrate and (+)-O,O'-Dibenzoyl-D-tartaric acid monohydrate[1][3]. The presence of the water molecule is not merely an artifact of crystallization; it actively participates in the crystal lattice, often bridging the tartrate carboxylates and the protonated amine through a highly

ordered hydrogen-bonding network. This structural rigidity is the core driver of its high resolving power.

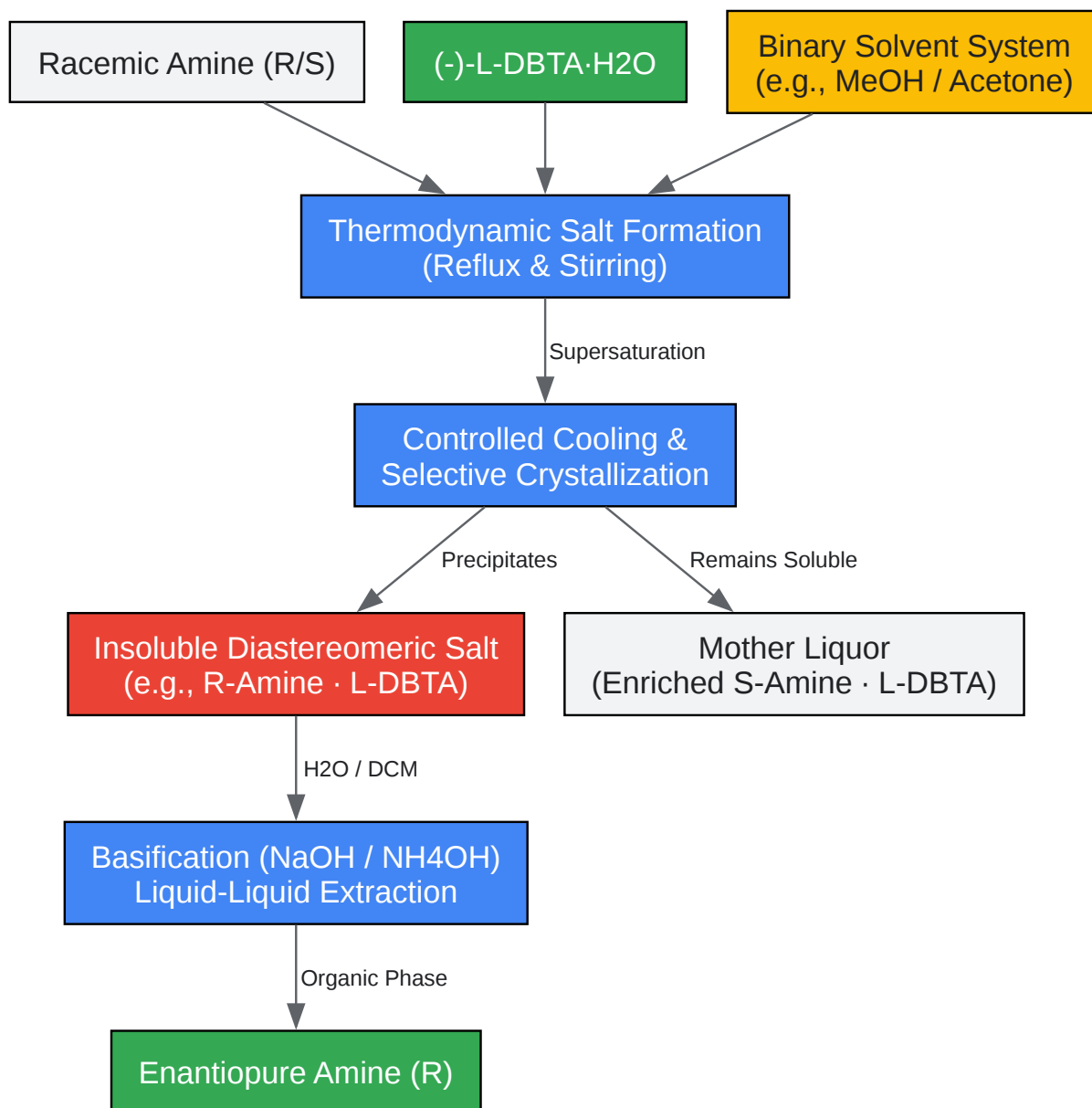
Quantitative Chemical Properties

Property	(-)-Dibenzoyl-L-tartaric acid monohydrate	(+)-Dibenzoyl-D-tartaric acid monohydrate
CAS Number	62708-56-9[1]	80822-15-7[3]
Molecular Formula	C ₁₈ H ₁₄ O ₈ · H ₂ O (C ₁₈ H ₁₆ O ₉)[4]	C ₁₈ H ₁₄ O ₈ · H ₂ O (C ₁₈ H ₁₆ O ₉)[5]
Molecular Weight	376.31 g/mol [6]	376.31 g/mol [5]
Melting Point	88–89 °C[1]	150–153 °C (Anhydrous transition)[5]
Specific Rotation [α] _{D20}	-106° to -111° (c=1, EtOH)[7]	+109° (c=2, EtOH)[5]
Solubility Profile	Soluble in MeOH, EtOH, Acetone; Slightly soluble in H ₂ O[8]	Soluble in MeOH, EtOH, Acetone; Slightly soluble in H ₂ O[5]
GHS Classification	Eye Irrit. 2, Skin Sens. 1[4]	Eye Irrit. 2, Skin Sens. 1[4]

Mechanistic Principles of Chiral Resolution

The resolution of a racemic amine via DBTA·H₂O relies on the differential solubility ($\Delta\Delta G_{\text{cryst}}$) of the resulting diastereomeric salts. When a racemic amine (R/S) is mixed with enantiopure (-)-L-DBTA, two salts are formed:[R-Amine·L-DBTA] and [S-Amine·L-DBTA][2].

Causality of Solvent Selection: The choice of solvent dictates the thermodynamic equilibrium. A binary solvent system (e.g., Methanol/Acetone or Dichloroethane/Ether) is typically employed[2]. Methanol acts as a solvating agent to ensure complete dissolution and ion-pairing, while a lower-polarity anti-solvent (like acetone or ether) is introduced to selectively push the less soluble diastereomer past its supersaturation point, initiating nucleation.



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Workflow of classical chiral resolution of amines using DBTA·H₂O.

Experimental Methodologies

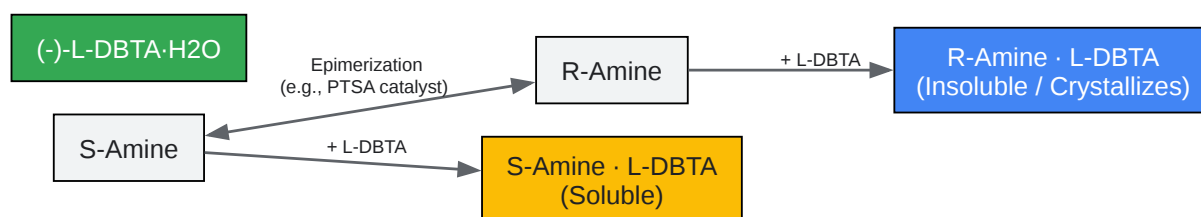
Protocol A: Classical Resolution of Racemic Amines

This protocol is a generalized, self-validating system adapted from the resolution of complex APIs like methoxphenidine and imidazole derivatives[2][9].

- Salt Formation: Dissolve 1.0 equivalent of the racemic amine free base and 1.0 equivalent of (-)-L-DBTA·H₂O in a minimal volume of 1,2-dichloroethane (DCE) or a Methanol/Acetone mixture under gentle reflux[2].
 - Causality: Heating ensures complete dissolution, erasing any kinetic aggregates and establishing a true thermodynamic baseline.
- Crystallization: Slowly cool the mixture to room temperature. If using DCE, diethyl ether (Et₂O) can be added dropwise as an anti-solvent until slight turbidity is observed[2].
 - Causality: A slow cooling ramp (e.g., 0.5 °C/min) prevents rapid kinetic precipitation, which would cause the entrapment of the unwanted diastereomer (co-crystallization), thereby drastically lowering the enantiomeric excess (ee).
- Isolation: Filter the resulting crystals under a vacuum and wash with a cold portion of the anti-solvent. Recrystallize the solid once more from the same solvent system to achieve >99% ee[2].
- Free-Basing (Recovery): Suspend the enantiopure salt in a biphasic mixture of water and dichloromethane (DCM). Add 1M aqueous NaOH or NH₄OH until the aqueous layer reaches pH 10[2][9].
 - Causality: The alkaline pH deprotonates the amine, breaking the ionic bond. The neutral amine migrates into the organic DCM layer, while the highly polar sodium dibenzoyl tartrate remains in the aqueous phase, ensuring complete separation.
- Extraction: Separate the organic layer, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure to yield the enantiopure amine[2].

Protocol B: Dynamic Kinetic Resolution (DKR)

Classical resolution is mathematically capped at a 50% yield. However, by introducing an epimerization catalyst, the unwanted enantiomer can be continuously converted into the desired one, pushing the theoretical yield to 100%.



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Thermodynamic pathway of Dynamic Kinetic Resolution (DKR) using DBTA and an acid catalyst.

- **Reaction Setup:** Combine the racemic amine (e.g., an α -chiral ketone/amine intermediate) with 1.0 equivalent of (-)-L-DBTA·H₂O in a Methanol/Acetone solvent system.
- **Catalyst Addition:** Add a catalytic amount of p-toluenesulfonic acid (PTSA).
 - **Causality:** PTSA catalyzes the in situ epimerization of the soluble, unwanted S-amine back into a racemic mixture. As the R-amine is continuously depleted from the equilibrium via the crystallization of the highly insoluble [R-Amine·L-DBTA] salt, Le Chatelier's principle drives the entire bulk mass toward the desired R-configuration.
- **Incubation:** Stir at 40 °C for 24 hours, then cool to 25 °C. Filter the solid to obtain the salt in yields often exceeding 85%.

Safety and Handling Standards

DBTA·H₂O is a fine, crystalline powder that requires standard laboratory PPE (N95 dust mask, safety goggles, and nitrile gloves)[6]. It is categorized under GHS as causing serious eye irritation (H319) and may cause allergic skin reactions (H317)[4][6]. Ensure all powder handling is conducted within a certified fume hood to prevent inhalation of particulates.

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Sources

- 1. (-)-Dibenzoyl-L-tartaric acid monohydrate | 62708-56-9 [chemicalbook.com]
- 2. A structural spectroscopic study of dissociative anaesthetic methoxphenidine - New Journal of Chemistry (RSC Publishing) DOI:10.1039/D2NJ06126K [pubs.rsc.org]
- 3. (+)-Dibenzoyl-D-tartaric acid monohydrate | 80822-15-7 [chemicalbook.com]
- 4. Dibenzoyl-L-tartaric acid monohydrate | C18H16O9 | CID 2723865 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chem960.com [chem960.com]
- 6. (-)-O,O'-二苯甲酰-L-酒石酸 一水合物 ≥99.0% (T) | Sigma-Aldrich [sigmaaldrich.com]
- 7. (-)-Dibenzoyl-L-tartaric Acid | 62708-56-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. (-)-Dibenzoyl-L-tartaric acid monohydrate 62708-56-9 [mingyuanchemical.com]
- 9. EP1373255B1 - Process for the preparation of imidazole compounds - Google Patents [patents.google.com]
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